

(2E,4E)-2,4-Octadien-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Octadien-1-ol, (2E,4E)-

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An In-depth Technical Guide to (2E,4E)-2,4-Octadien-1-ol

This technical guide provides a comprehensive overview of the chemical and physical properties of (2E,4E)-2,4-Octadien-1-ol, tailored for researchers, scientists, and professionals in drug development. This document summarizes key molecular data and presents a conceptual framework for its synthesis and analysis.

Molecular Identity and Properties

(2E,4E)-2,4-Octadien-1-ol is an aliphatic alcohol that belongs to the class of organic compounds known as fatty alcohols.^[1] Its structure consists of an eight-carbon chain with two trans-configured double bonds at positions 2 and 4, and a primary alcohol group at position 1.

Molecular Formula and Weight

The fundamental molecular attributes of (2E,4E)-2,4-Octadien-1-ol are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[2][3]
Molecular Weight	126.20 g/mol	[2][4][5]
Exact Mass	126.104465066 Da	[4][5]

Physicochemical Data

A compilation of key physicochemical properties is presented in the following table to provide a comprehensive profile of the compound.

Property	Value	Unit	Notes
Appearance	Colorless Liquid	-	[4]
Odor	Mild, pleasant, fatty	-	[4]
Density	0.868	g/cm ³	[4]
Boiling Point	198	°C	[4]
Flash Point	80	°C	[4]
Vapor Pressure	0.0933	mmHg	at 25°C[4]
Refractive Index	1.472	-	[4]
Water Solubility	Insoluble	-	[5]
Solubility	Soluble in fat and ethanol	-	[5]

Conceptual Experimental Protocols

This section outlines a generalized methodology for the synthesis and characterization of (2E,4E)-2,4-Octadien-1-ol. The described protocol is a representative workflow and may require optimization based on specific experimental goals and laboratory conditions.

Synthesis: Reduction of (2E,4E)-2,4-Octadienal

A common synthetic route to (2E,4E)-2,4-Octadien-1-ol is the selective reduction of the corresponding aldehyde, (2E,4E)-2,4-Octadienal.

- **Reaction Setup:** A solution of (2E,4E)-2,4-Octadienal in a suitable solvent (e.g., methanol or ethanol) is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.

- **Reduction:** A mild reducing agent, such as sodium borohydride (NaBH_4), is added portion-wise to the stirred solution. The reaction is monitored for the consumption of the aldehyde starting material.
- **Work-up:** Upon completion, the reaction is quenched by the slow addition of water. The organic product is extracted with a suitable solvent (e.g., diethyl ether). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified using column chromatography on silica gel to yield pure (2E,4E)-2,4-Octadien-1-ol.

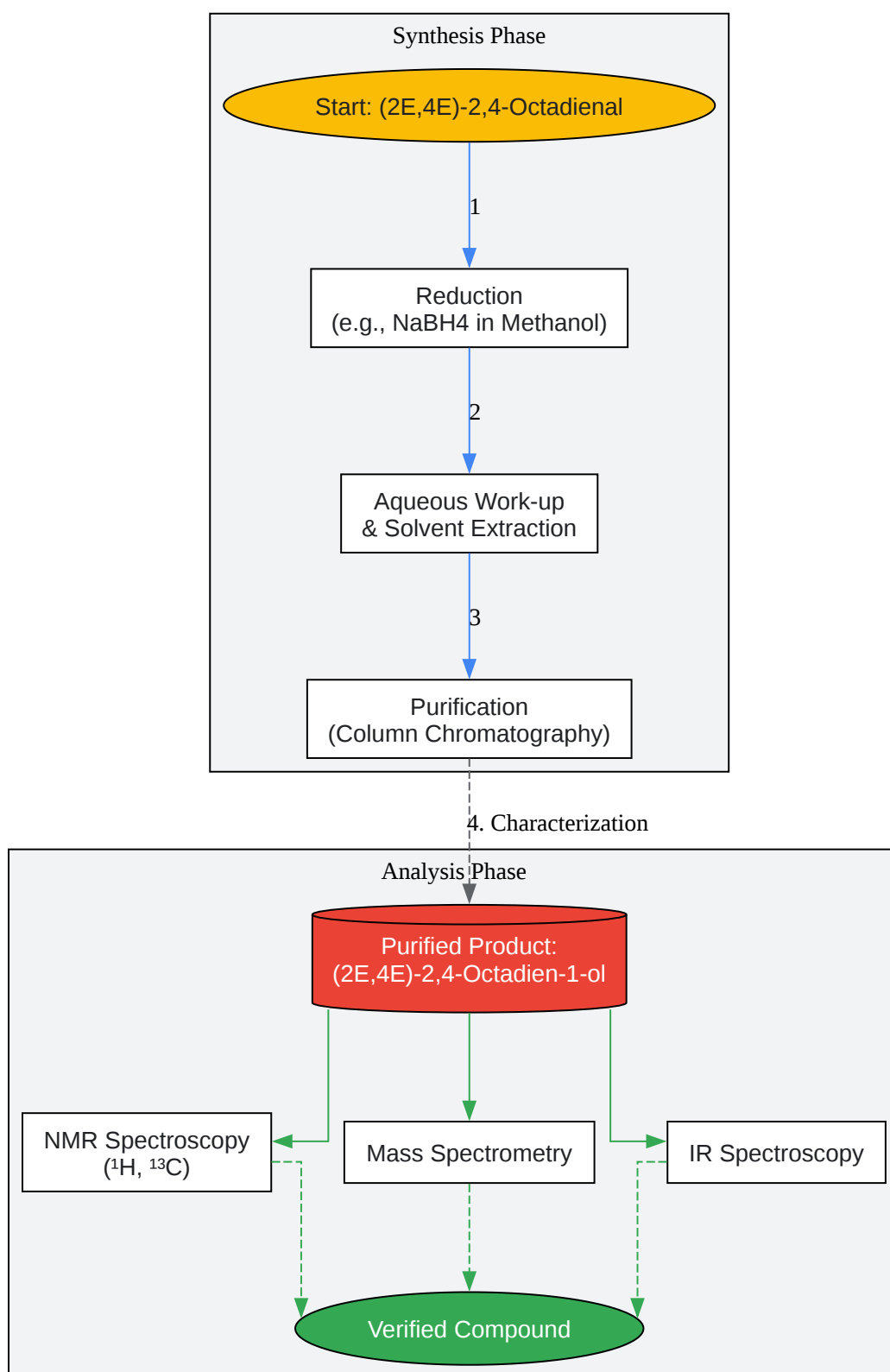
Characterization: Structural Verification

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure, including the stereochemistry of the double bonds.
- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight and fragmentation pattern, confirming the elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the presence of key functional groups, such as the hydroxyl ($-\text{OH}$) group and the carbon-carbon double bonds ($\text{C}=\text{C}$).

Visualization of Workflow

The following diagram illustrates the conceptual workflow for the synthesis and verification of (2E,4E)-2,4-Octadien-1-ol.



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Conceptual Synthesis and Verification Workflow.

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References

- 1. Showing Compound (2E,4E)-2,4-Octadien-1-ol (FDB019849) - FooDB [foodb.ca]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. chembk.com [chembk.com]
- 4. echemi.com [echemi.com]
- 5. 2,4-Octadien-1-ol, (2E,4E)- | C₈H₁₄O | CID 6436488 - PubChem [pubchem.ncbi.nlm.nih.gov]
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